

A Technical Guide to the Solubility of 4'-Bromovalerophenone in Organic Solvents

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Compound of Interest

Compound Name: 4'-Bromovalerophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4'-Bromovalerophenone**, a key intermediate in various chemical syntheses. Understanding the solubility of this compound is crucial for its effective use in reaction chemistry, purification, and formulation development. This document compiles available solubility data, presents a general experimental protocol for quantitative solubility determination, and outlines the physical and chemical properties of the compound.

Physicochemical Properties of 4'-Bromovalerophenone

A summary of the key physical and chemical properties of **4'-Bromovalerophenone** is presented below. These properties are essential for handling the compound and for designing solubility experiments.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ BrO	[1]
Molecular Weight	241.12 g/mol	[1]
Melting Point	34-36 °C	[2] [3]
Boiling Point	168-169 °C at 20 mmHg	[2] [3]
Appearance	Tan/yellow crystalline powder	[2]
CAS Number	7295-44-5	[3]

Solubility of 4'-Bromoalphenone

Specific quantitative solubility data for **4'-Bromoalphenone** in a wide range of organic solvents is not readily available in the published literature. However, qualitative solubility information has been reported.

Solvent	Qualitative Solubility	Reference
Chloroform	Sparingly Soluble	[2] [3]
Ethyl Acetate	Sparingly Soluble	[2] [3]
Methanol	Soluble	[4]

Experimental Protocol for Quantitative Solubility Determination

For researchers requiring precise solubility data, the following is a generalized, robust protocol for determining the solubility of a solid organic compound like **4'-Bromoalphenone** in an organic solvent. This method is based on the principle of preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the supernatant.

Objective: To determine the quantitative solubility of **4'-Bromoalphenone** in a specific organic solvent at a defined temperature.

Materials:

- **4'-Bromoalphenone** (solid)
- Selected organic solvent (e.g., acetonitrile, ethanol, dichloromethane)
- Scintillation vials or screw-capped test tubes
- Constant temperature bath or incubator
- Vortex mixer
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

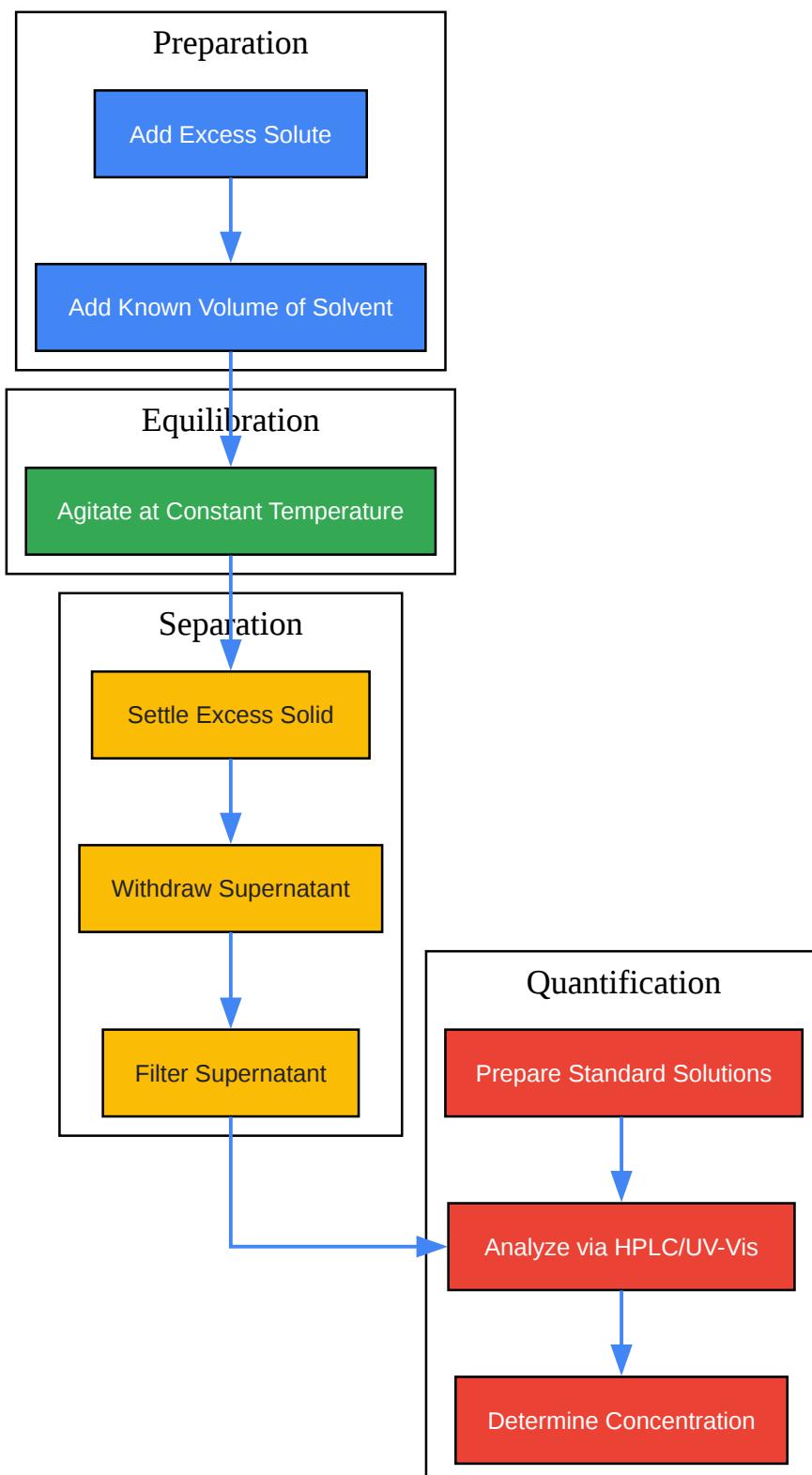
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4'-Bromoalphenone** to a series of vials. The amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Pipette a known volume of the desired organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath set to the desired experimental temperature.
 - Agitate the vials using a vortex mixer or a shaker for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.[\[5\]](#)

- Phase Separation:
 - Allow the vials to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.[6]
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filtration:
 - Filter the collected supernatant through a syringe filter into a clean vial. This step is critical to remove any remaining microscopic solid particles.
- Quantification:
 - Prepare a series of standard solutions of **4'-Bromoaliphaticphenone** of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions using a suitable analytical technique (e.g., HPLC or UV-Vis spectrophotometry).[6]
 - Construct a calibration curve from the data of the standard solutions.
 - Determine the concentration of **4'-Bromoaliphaticphenone** in the supernatant by interpolating its analytical signal on the calibration curve.
- Data Reporting:
 - Express the solubility in standard units such as mg/mL, g/100mL, or molarity (mol/L).

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the quantitative determination of the solubility of an organic compound.



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Caption: Workflow for Quantitative Solubility Determination.

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